

Reproducibility Review: Synthesis and Biological Evaluation of 7-Fluoro-4-methoxyquinoline

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Compound of Interest

Compound Name: 7-Fluoro-4-methoxyquinoline

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A Comparative Guide for Researchers

This guide provides a comprehensive comparison of the synthesis and biological activities of **7-Fluoro-4-methoxyquinoline** and related analogues. Experimental data from various studies are presented to offer an objective overview for researchers, scientists, and professionals in drug development. This document details synthetic protocols and the results of biological assays, offering insights into the compound's potential and reproducibility.

Synthesis of Quinolines: A Comparative Overview

The synthesis of **7-Fluoro-4-methoxyquinoline** and its analogues can be achieved through several established chemical routes. Below, we compare a plausible synthetic pathway for **7-Fluoro-4-methoxyquinoline**, adapted from similar quinoline syntheses, with a documented method for a related 4-methoxyquinoline derivative.

Table 1: Comparison of Synthetic Protocols for 4-Methoxyquinoline Derivatives

Step	7-Fluoro-4-methoxyquinoline (Proposed)	4-Chloro-7-methoxyquinoline[1]
Starting Materials	3-Fluoroaniline, Diethyl malonate	3-Methoxyaniline, 5-methoxymethylene-2,2-dimethyl-[2][3]dioxane-4,6-dione[1]
Key Reactions	Gould-Jacobs reaction, Chlorination, Methoxylation	Reaction with dioxin derivative, Cyclization, Chlorination[1]
Overall Yield	Not reported	72% (for the final chlorination step)[1]
Purification	Column chromatography	Column chromatography, Recrystallization[1]

Experimental Protocols: Synthesis

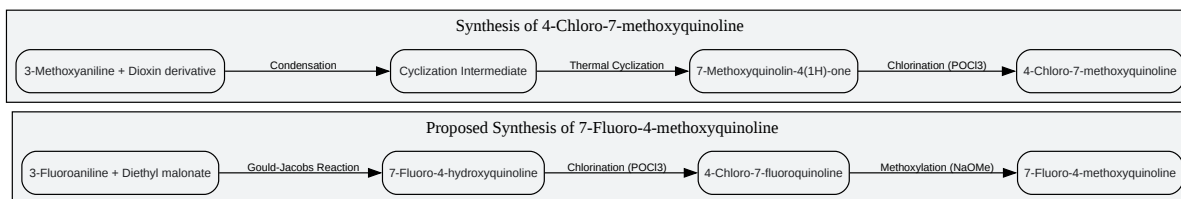
Proposed Synthesis of 7-Fluoro-4-methoxyquinoline

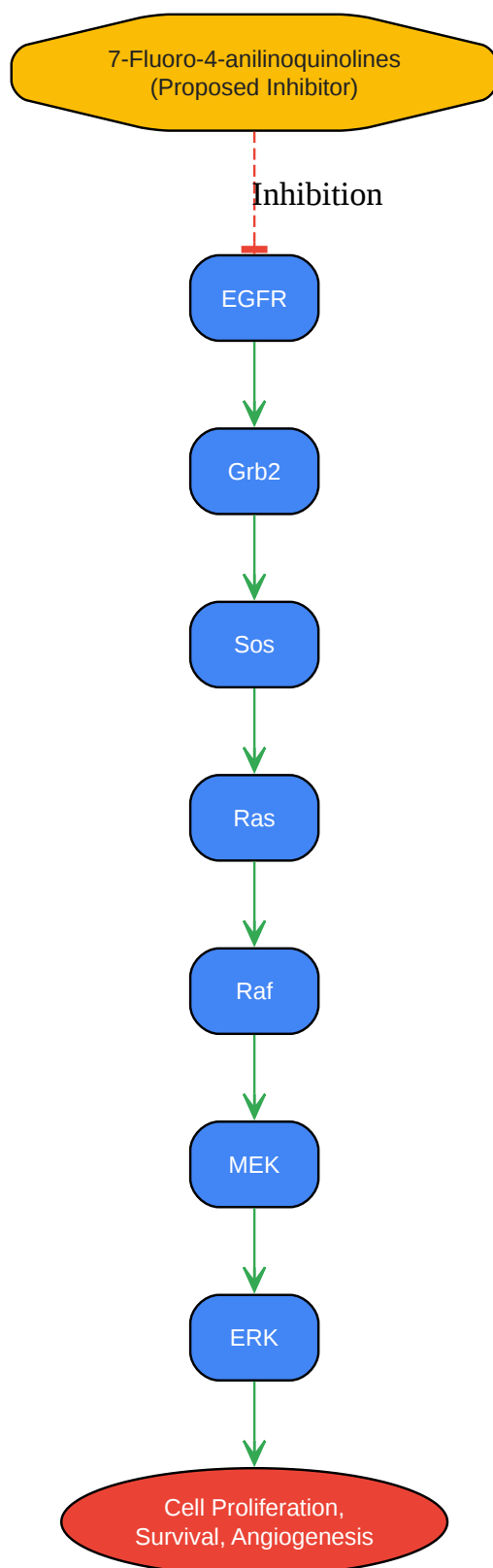
This proposed three-step synthesis is based on established methods for quinoline synthesis.

- Synthesis of 7-Fluoro-4-hydroxyquinoline:** 3-Fluoroaniline is reacted with diethyl malonate in a Gould-Jacobs reaction. The reactants are heated, typically in a high-boiling point solvent like diphenyl ether, to facilitate the initial condensation and subsequent cyclization to form the quinolone ring system.
- Synthesis of 4-Chloro-7-fluoroquinoline:** The resulting 7-Fluoro-4-hydroxyquinoline is then chlorinated using a reagent such as phosphorus oxychloride (POCl_3). This step replaces the hydroxyl group at the 4-position with a chlorine atom, which is a good leaving group for the subsequent nucleophilic substitution.
- Synthesis of 7-Fluoro-4-methoxyquinoline:** Finally, 4-Chloro-7-fluoroquinoline is treated with sodium methoxide in methanol. The methoxide ion acts as a nucleophile, displacing the chloride at the 4-position to yield the final product, **7-Fluoro-4-methoxyquinoline**.

Synthesis of 4-Chloro-7-methoxyquinoline^[1]

A mixture of 7-methoxyquinolin-4(1H)-one (10 mmol) and phosphorous oxychloride (30 mL) was heated for 3 hours. After completion of the reaction, water was added under cooling in an ice bath. The aqueous layer was neutralized with aqueous sodium bicarbonate, and the organic layer was extracted with ethyl acetate. The ethyl acetate layer was washed with water and dried with anhydrous sodium sulfate. The solvent was removed by distillation under reduced pressure, and the residue was purified by column chromatography to afford 4-chloro-7-methoxyquinoline^[1].





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References

- 1. 4-Chloro-7-methoxyquinoline synthesis - chemicalbook [chemicalbook.com]
- 2. Synthesis and Anti-Tumor Activities of 4-Anilinoquinoline Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis of 4-Hydroxyquinolines as Potential Cytotoxic Agents [mdpi.com]
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